

5,5-Dimethyldihydrofuran-2(3H)-one: An Unconventional Solvent in Organic Synthesis

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Compound of Interest

Compound Name: 5,5-Dimethyldihydrofuran-2(3h)-one

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While **5,5-Dimethyldihydrofuran-2(3H)-one**, also known as γ,γ -dimethyl- γ -butyrolactone, is recognized as a valuable intermediate in the synthesis of pharmaceuticals, its application as a primary solvent in organic reactions is not well-documented in publicly available scientific literature.^[1] Extensive searches for its use in common organic reactions such as palladium-catalyzed cross-couplings (e.g., Suzuki, Heck) or Grignard reactions have not yielded specific examples or detailed protocols.

This lack of data suggests that **5,5-Dimethyldihydrofuran-2(3H)-one** is not a conventional choice for a reaction medium among researchers and drug development professionals. The broader class of γ -butyrolactones has been explored for various applications, including as solvents, but specific data and protocols for the 5,5-dimethyl derivative remain elusive.

Physicochemical Properties

Despite the absence of specific applications as a solvent, understanding the physicochemical properties of **5,5-Dimethyldihydrofuran-2(3H)-one** is crucial for assessing its potential in this role. Key physical constants are summarized below.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₀ O ₂	--INVALID-LINK--
Molecular Weight	114.14 g/mol	--INVALID-LINK--
CAS Number	3123-97-5	--INVALID-LINK--
Boiling Point	205.6 °C at 760 mmHg (Predicted)	Cheméo
Melting Point	-8.5 °C (Predicted)	Cheméo
Density	1.04 g/cm ³ (Predicted)	Cheméo

Potential as a "Green" Solvent

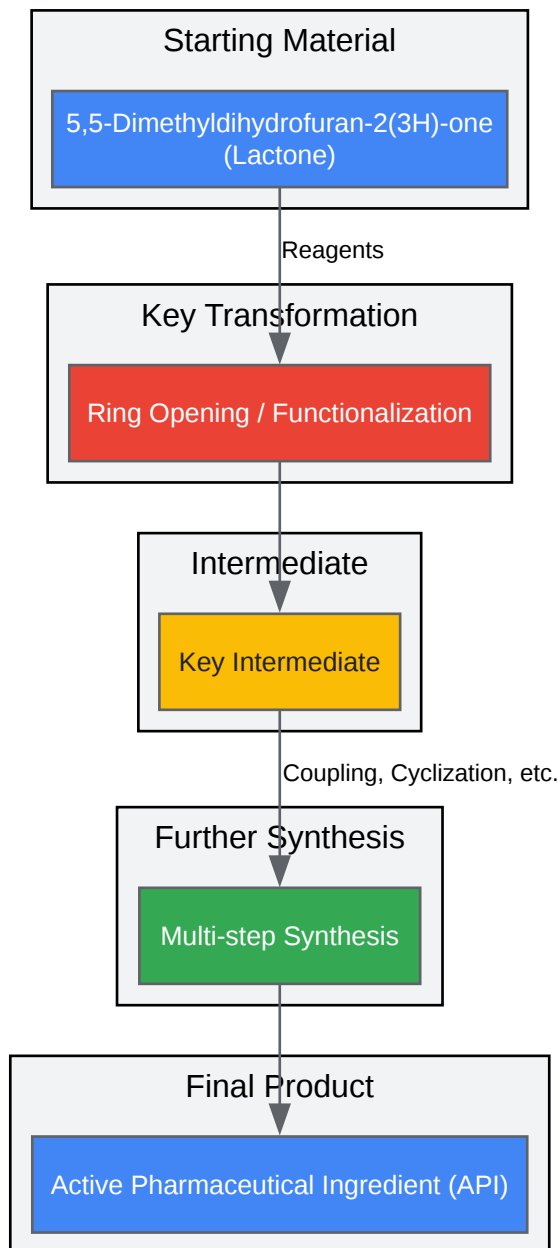
The push towards sustainable chemistry has led to the investigation of bio-based and less hazardous solvents. While there is no specific research evaluating **5,5-Dimethyldihydrofuran-2(3H)-one** as a "green" solvent, its structural relative, γ -valerolactone (GVL), has gained significant attention in this area. GVL is considered a promising green solvent due to its renewable sourcing, biodegradability, and low toxicity. Given the structural similarity, **5,5-Dimethyldihydrofuran-2(3H)-one** could potentially share some of these favorable characteristics, warranting future investigation into its environmental footprint and performance as a solvent.

Application as a Chemical Intermediate

The primary documented utility of **5,5-Dimethyldihydrofuran-2(3H)-one** is as a building block in organic synthesis. Its lactone functionality allows for a variety of chemical transformations, making it a precursor for more complex molecules, particularly in the pharmaceutical industry.

Below is a conceptual workflow illustrating the role of a lactone, such as **5,5-Dimethyldihydrofuran-2(3H)-one**, as a starting material for the synthesis of a hypothetical active pharmaceutical ingredient (API).

Conceptual Workflow: Lactone to API



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Conceptual pathway from a lactone to an API.

Conclusion

Based on the currently available information, **5,5-Dimethyldihydrofuran-2(3H)-one** is not established as a solvent for organic reactions. Therefore, detailed application notes and experimental protocols for its use in this capacity cannot be provided. Its recognized role is that

of a chemical intermediate. Further research would be necessary to evaluate its potential as a viable and perhaps "green" solvent for organic synthesis. Researchers interested in this compound are encouraged to consult chemical supplier databases for its availability and physical properties.

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References

- 1. γ -Butyrolactone - Re-evaluation of Some Organic Chemicals, Hydrazine and Hydrogen Peroxide - NCBI Bookshelf [ncbi.nlm.nih.gov]
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